

Personal protective equipment for handling 2-Iodo-5-nitrotoluene

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Compound of Interest

Compound Name: 2-Iodo-5-nitrotoluene

Cat. No.: B1294305

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Essential Safety and Handling Guide for 2-Iodo-5-nitrotoluene

For Immediate Use by Laboratory Professionals

This document provides critical safety, handling, and disposal protocols for **2-Iodo-5-nitrotoluene** (CAS No: 5326-38-5). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by providing clear, actionable, and step-by-step guidance. Adherence to these protocols is essential to mitigate risks associated with this chemical.

Hazard Identification and Personal Protective Equipment (PPE)

2-Iodo-5-nitrotoluene is a hazardous substance that can cause skin irritation, serious eye irritation, and respiratory irritation.^{[1][2][3]} Appropriate personal protective equipment is mandatory to prevent exposure.

Table 1: Required Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles or eyeshields.[2]	Protects eyes from dust particles and potential splashes.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	Prevents direct skin contact with the chemical.
Body Protection	Laboratory coat.	Protects skin and personal clothing from contamination.
Respiratory Protection	NIOSH-approved N95 dust mask or higher.[2]	Minimizes inhalation of dust particles, especially when handling the solid form. To be used in a well-ventilated area or fume hood.

Quantitative Data Summary

The following table summarizes key quantitative data for **2-Iodo-5-nitrotoluene**.

Table 2: Physical and Chemical Properties of **2-Iodo-5-nitrotoluene**

Property	Value	Source
Molecular Formula	C ₇ H ₆ INO ₂	PubChem[1]
Molecular Weight	263.03 g/mol	PubChem[1]
Appearance	Light yellow to brown powder/crystal	ChemicalBook[4]
Melting Point	103-107 °C	ChemicalBook[3][4]
Boiling Point	309.2 ± 30.0 °C (Predicted)	ChemicalBook[4]
Density	1.883 ± 0.06 g/cm ³ (Predicted)	ChemicalBook[4]
CAS Number	5326-38-5	Sigma-Aldrich[2]

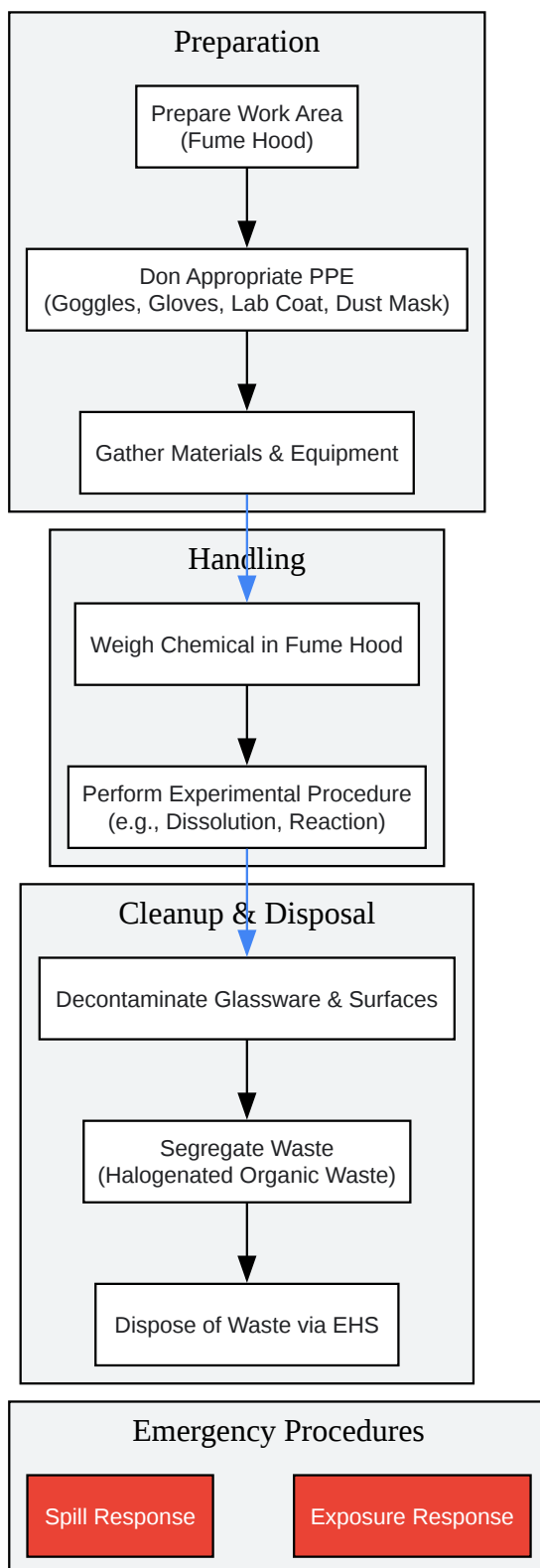
Hazard Classification

Table 3: GHS Hazard and Precautionary Statements

Classification	Code	Description
Hazard Class	Skin Irrit. 2, Eye Irrit. 2, STOT SE 3	Skin Irritation (Category 2), Eye Irritation (Category 2), Specific Target Organ Toxicity - Single Exposure (Category 3) [1] [2] [3]
Hazard Statements	H315, H319, H335	Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation. [2] [5]
Precautionary Statements	P261, P264, P271, P280, P302+P352, P305+P351+P338	Avoid breathing dust. Wash skin thoroughly after handling. Use only outdoors or in a well- ventilated area. Wear protective gloves/eye protection. IF ON SKIN: Wash with plenty of water. IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [5] [6]

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for laboratory safety. The following workflow provides a logical sequence of operations for working with **2-Iodo-5-nitrotoluene**.



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Caption: Workflow for Safe Handling of **2-Iodo-5-nitrotoluene**.

Experimental Protocol: General Laboratory Handling

This protocol outlines the standard procedure for weighing and using solid **2-Iodo-5-nitrotoluene** in a laboratory setting.

- Preparation:
 - Ensure the chemical fume hood is operational and the work area is clean and uncluttered.
 - Don all required PPE as specified in Table 1.
 - Assemble all necessary equipment (e.g., spatula, weigh boat, glassware, solvent).
- Handling and Use:
 - Perform all manipulations of solid **2-Iodo-5-nitrotoluene** within the fume hood to minimize inhalation risk.
 - Carefully weigh the desired amount of the chemical onto a weigh boat. Avoid generating dust.
 - Transfer the solid to the reaction vessel.
 - Proceed with the experimental procedure (e.g., dissolution in a solvent, addition to a reaction mixture).
- Cleanup:
 - Decontaminate all glassware and surfaces that have come into contact with the chemical.
 - Wipe down the work area in the fume hood.

Disposal Plan

Proper disposal of **2-Iodo-5-nitrotoluene** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation: **2-Iodo-5-nitrotoluene** is a halogenated organic compound.^[7] All waste containing this chemical, including contaminated consumables (e.g., gloves, weigh boats,

paper towels), must be collected in a designated "Halogenated Organic Waste" container.^[7] Do not mix with non-halogenated waste.

- Container Labeling: The waste container must be clearly labeled with "Hazardous Waste," "Halogenated Organic Waste," and the chemical name.
- Storage: Store the sealed waste container in a designated and well-ventilated secondary containment area until it is collected for disposal.
- Arranging Disposal: Follow your institution's procedures for arranging the pickup of hazardous waste by the Environmental Health and Safety (EHS) department.

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